

Zonisamide Forced Degradation Pathway Elucidation

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Compound Focus: Zonisamide

CAS No.: 68291-97-4

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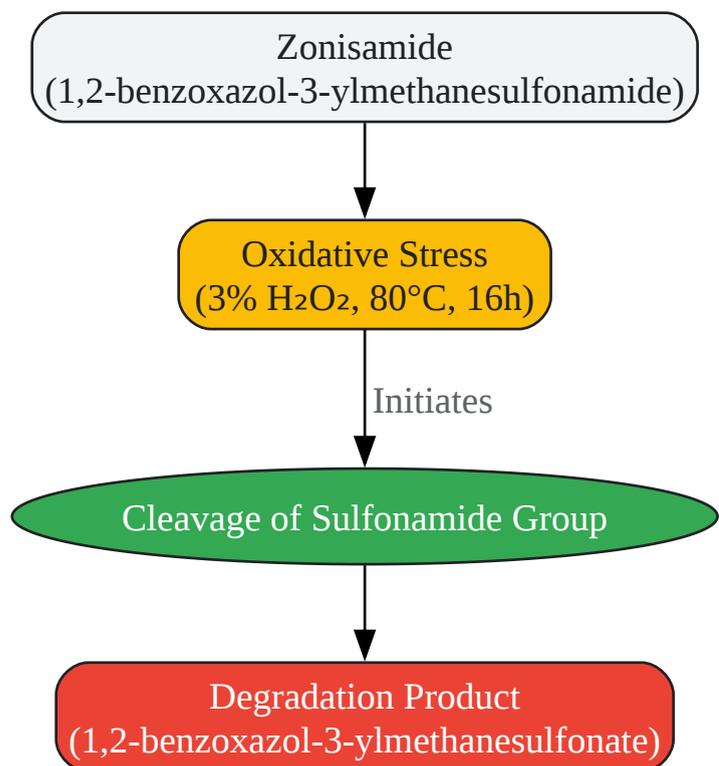
Objective: To define the primary forced degradation pathway of **zonisamide** (ZNS) and provide validated, stability-indicating methods for the separation and quantification of ZNS from its major degradation product.

Primary Degradation Pathway and Product Identification

Forced degradation studies under oxidative stress conditions have been established as a reliable method to elucidate the stability profile of ZNS.

- **Stress Condition:** Refluxing ZNS with **3% hydrogen peroxide (H₂O₂) at 80°C for 16 hours** achieves complete degradation [1].
- **Major Degradation Product:** The main degradation product results from the oxidative cleavage of the **sulfonamide group (-SO₂NH₂)** from the 1,2-benzoxazole moiety [1].
- **Structural Elucidation:** The structure of this primary degradation product was confirmed using **Infrared (IR) and Mass Spectroscopy (LC/MS/MS)**, providing definitive evidence for the proposed degradation pathway [1].

The diagram below illustrates this primary oxidative degradation pathway.



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Analytical Methodologies for Separation and Quantification

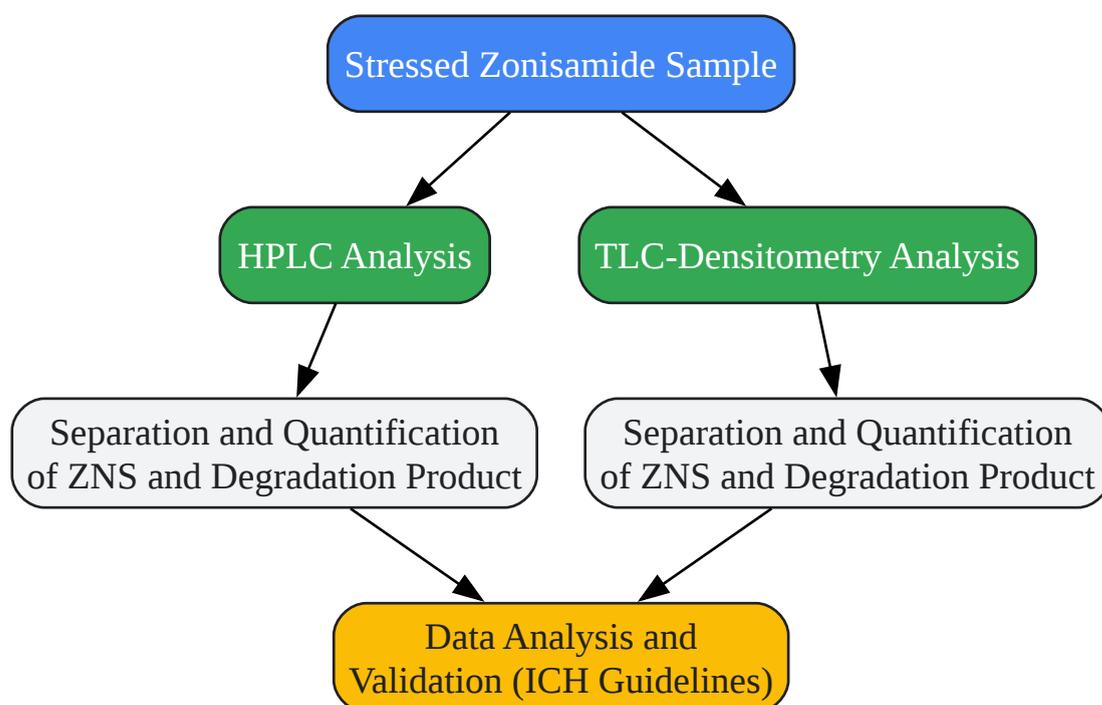
Two complementary chromatographic methods—HPLC and TLC-Densitometry—have been developed and validated for monitoring ZNS degradation. Both methods use eco-friendly solvents in alignment with Green Analytical Chemistry (GAC) principles [1].

Summary of Chromatographic Methods

Method Parameter	HPLC Method (Stability-Indicating)	TLC-Densitometry Method
Stationary Phase	Kromasil C18 column (150 mm × 4.6 mm, 5 μm) [1]	Silica gel 60F ₂₅₄ pre-coated aluminum plates [1]
Mobile Phase	Ethanol : H ₂ O (30:70, v/v) [1]	Chloroform : Methanol : Acetic Acid (8:1.5:0.5, by volume) [1]

Method Parameter	HPLC Method (Stability-Indicating)	TLC-Densitometry Method
Flow Rate / Development	1.0 mL/min [1]	Up to 8.5 cm [1]
Detection Wavelength	280 nm [1]	240 nm [1]
Linearity Range	0.5 - 10 µg/mL [1]	2 - 10 µg/band [1]
Sample Volume	10 µL [1]	Band application [1]
Column Temperature	35°C [1]	Ambient

The workflow for the analysis is as follows:



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Detailed Experimental Protocols

Protocol 1: Forced Degradation Study for Pathway Elucidation

- **Sample Preparation:** Accurately weigh 25 mg of ZNS pure powder and transfer to a 25 mL volumetric flask [1].
- **Dissolution:** Add a minimal amount of methanol to dissolve the ZNS powder [1].
- **Oxidative Stress:** Fill the flask to the mark with 10% v/v H₂O₂ (approximately 3% final concentration) to initiate oxidative degradation [1].
- **Reflux:** Heat the solution on a hot plate at 80°C for 16 hours with reflux condensation [1].
- **Monitor Reaction:** Use TLC every two hours to confirm reaction progress and completion [1].
- **Isolate Product:** After 16 hours, evaporate the degraded solution to dryness. Purify the residue by dissolving in methanol and re-evaporating several times [1].
- **Elucidate Structure:** Analyze the final purified degradation product using IR and LC-MS/MS to confirm its identity [1].

Protocol 2: HPLC Method for Related Substance Analysis

An alternative, robust HPLC method is available for simultaneous determination of ZNS, its impurities, and degradation products [2].

- **Column:** Perfectsil Target C18 (250 x 4.6 mm, 5 µm) [2].
- **Mobile Phase:** 25 mM Disodium hydrogen phosphate buffer : Acetonitrile : Methanol (650:150:200 v/v), pH adjusted to 3.0 ± 0.05 [2].
- **Flow Rate:** 1.2 mL/min [2].
- **Detection:** UV at 240 nm [2].
- **Injection Volume:** 20 µL [2].
- **Temperature:** Ambient [2].

Key Validation Parameters for the HPLC Method [2]

Parameter	Result	Acceptance Criteria
Precision (Repeatability), RSD%	0.069 - 0.634%	RSD < 2%
Intermediate Precision, RSD%	0.542 - 0.704%	RSD < 3%
Accuracy (Recovery)	96.04 - 105.52%	95-105%

Parameter	Result	Acceptance Criteria
Robustness	Method robust to minor changes in column temperature, flow rate, and pH	Recovery within 95-105%

Discussion and Application Notes

- **Green Chemistry Alignment:** The described HPLC method uses ethanol-water as a mobile phase, which is less toxic and more environmentally friendly than traditional acetonitrile-based methods, aligning with GAC principles [1].
- **Method Selection:** The HPLC method is ideal for precise quantification of ZNS and its degradation product, while the TLC-densitometry method offers a rapid, cost-effective alternative for high-throughput screening of multiple samples [1].
- **Regulatory Compliance:** Both methods have been validated per ICH guidelines, demonstrating sensitivity, accuracy, and reproducibility, making them suitable for quality control and stability studies in pharmaceutical development [1].

Conclusion

The forced degradation of **zonisamide** under oxidative stress conditions follows a defined pathway involving sulfonamide group cleavage. The application of the detailed HPLC and TLC-densitometry protocols allows for effective monitoring of the drug's stability profile. These methods are reproducible, validated, and suitable for routine analysis in pharmaceutical quality control laboratories.

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